

Application Notes & Protocols for Subcutaneous Administration of Human PTHrP-(1-36)

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Compound of Interest

Compound Name: Human PTHrP-(1-36)

Cat. No.: B15603678

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Introduction

Parathyroid hormone-related protein (PTHrP) is a peptide hormone that plays a crucial role in various physiological processes. The N-terminal fragment, **Human PTHrP-(1-36)**, shares structural homology with parathyroid hormone (PTH) and binds to the same receptor, the type 1 PTH/PTHrP receptor (PTH1R).[1][2] When administered intermittently via subcutaneous injection, PTHrP-(1-36) has been shown to be an anabolic agent for bone, stimulating bone formation and increasing bone mineral density (BMD).[3][4][5] This makes it a molecule of significant interest for the treatment of osteoporosis and other bone disorders.[4]

These application notes provide a comprehensive protocol for the preparation and subcutaneous administration of **Human PTHrP-(1-36)** for both preclinical and clinical research settings.

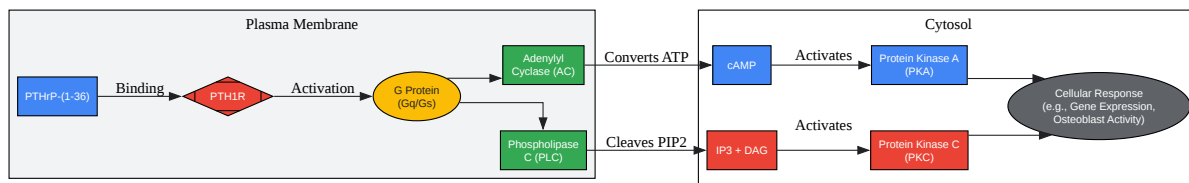
Mechanism of Action & Signaling Pathway

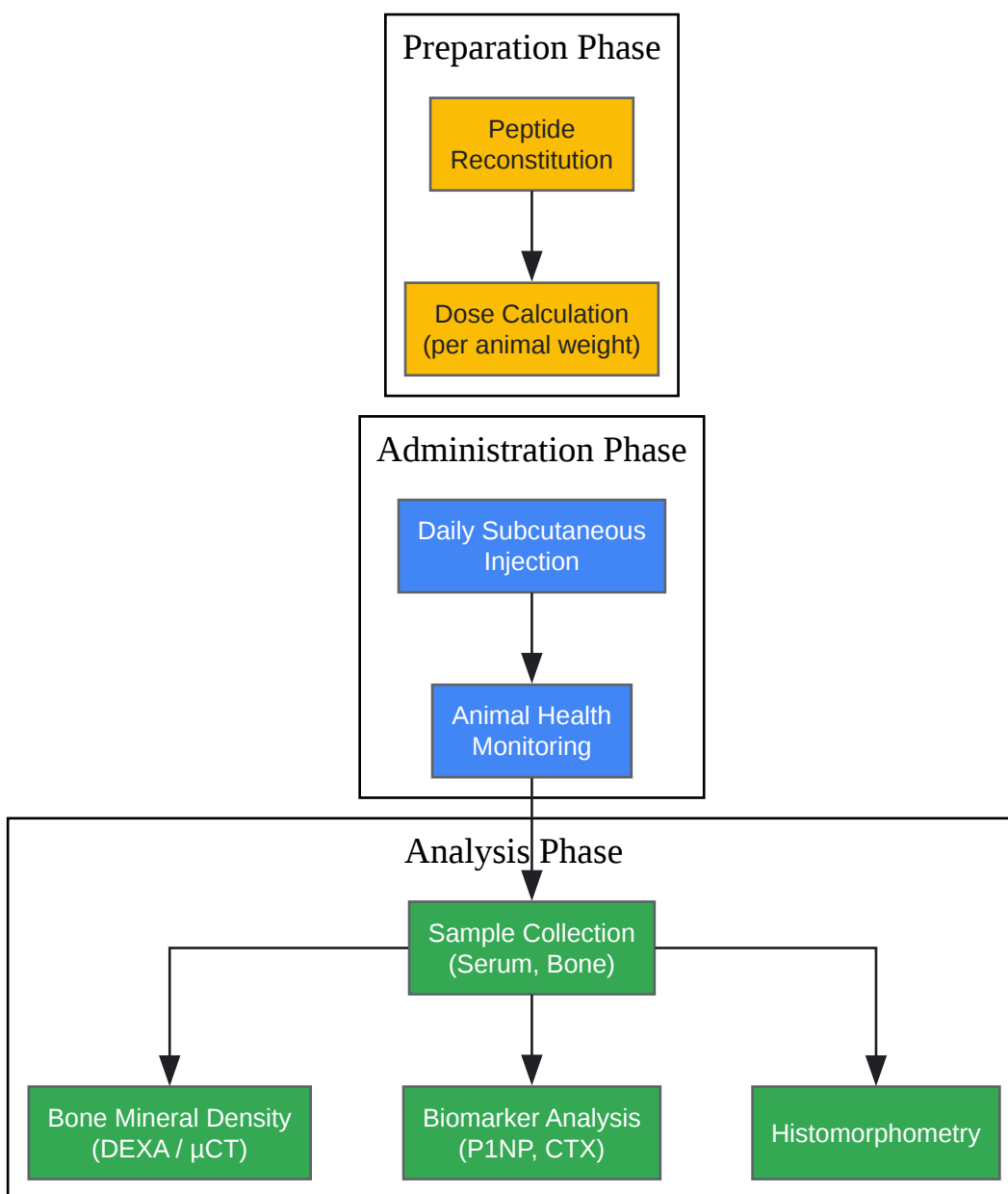
Human PTHrP-(1-36) exerts its effects by binding to the PTH1R, a G protein-coupled receptor found in bone and kidney cells.[6] This interaction activates at least two primary intracellular

signaling pathways:

- Adenylyl Cyclase/Protein Kinase A (AC/PKA) Pathway: The canonical pathway that mediates many of the effects on mineral metabolism.[\[6\]](#)[\[7\]](#)
- Phospholipase C/Protein Kinase C (PLC/PKC) Pathway: This pathway is also activated upon receptor binding.[\[6\]](#)[\[8\]](#)

The activation of these pathways in osteoblasts leads to increased bone formation.[\[9\]](#) In the kidney, it influences mineral homeostasis, affecting calcium and phosphate reabsorption.[\[1\]](#)[\[2\]](#)





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